

N-Hydroxypipecolic Acid (NHP): A Key Metabolite in Plant Systemic Acquired Resistance

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Compound of Interest

Compound Name: *N-Hydroxypipecolic acid*
potassium

Cat. No.: *B14754440*

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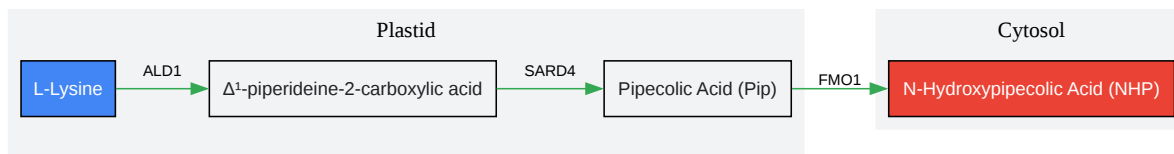
Introduction

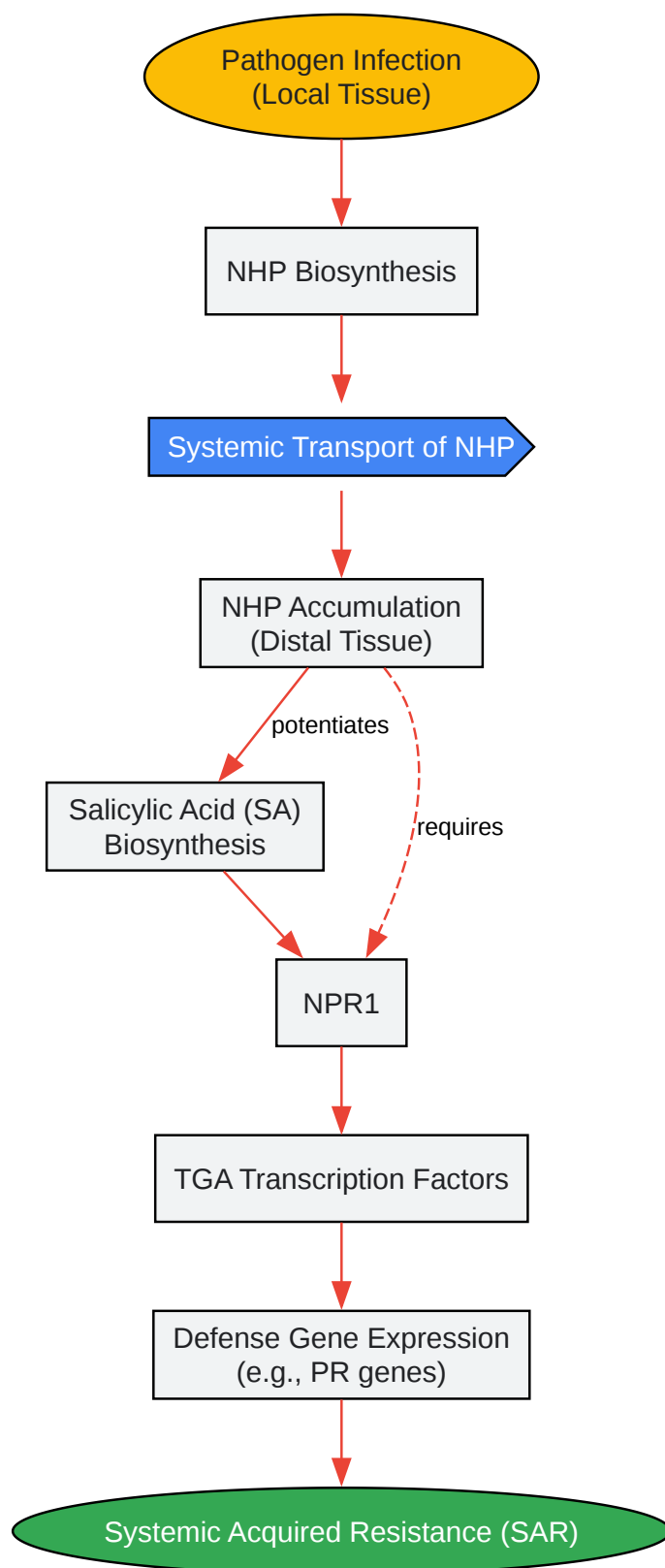
N-Hydroxypipecolic acid (NHP) has emerged as a critical signaling molecule in the orchestration of systemic acquired resistance (SAR) in plants, a long-lasting and broad-spectrum immunity against a wide range of pathogens. This non-protein amino acid, derived from lysine, acts as a potent mobile signal that primes distal, uninfected tissues for a more robust and rapid defense response upon subsequent pathogen attack. The conservation of the NHP biosynthetic and signaling pathways across a diverse range of plant species, from the model organism *Arabidopsis thaliana* to important crop plants like tomato and pepper, underscores its fundamental role in plant immunity.^{[1][2]} This technical guide provides a comprehensive overview of NHP as a plant metabolite, detailing its biosynthesis, signaling cascade, methods for its quantification, and its role in mediating disease resistance.

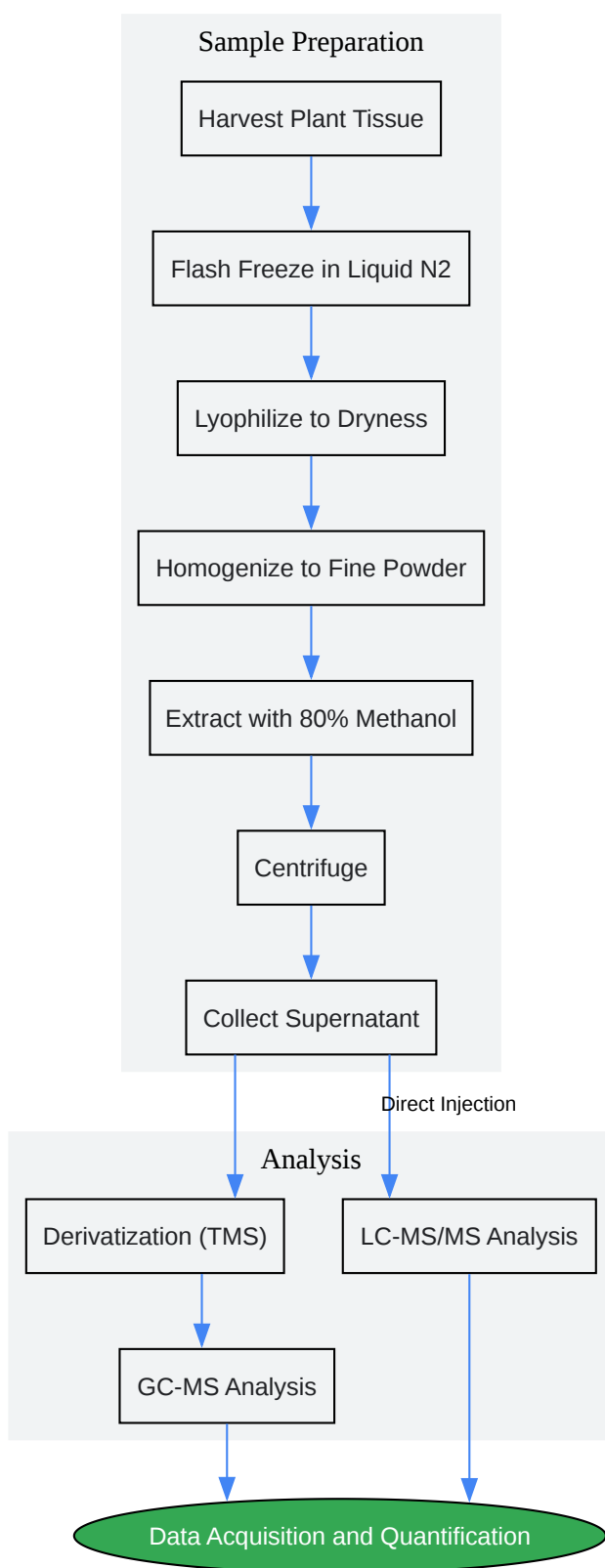
NHP Biosynthesis Pathway

The biosynthesis of NHP from L-lysine is a three-step enzymatic process that is induced upon pathogen recognition.^{[2][3]} The key enzymes involved are AGD2-LIKE DEFENSE RESPONSE PROTEIN 1 (ALD1), SAR-DEFICIENT 4 (SARD4), and FLAVIN-DEPENDENT MONOOXYGENASE 1 (FMO1).^{[2][4]}

- L-Lysine to Δ^1 -piperidine-2-carboxylic acid (P2C): The pathway is initiated in the plastids where the aminotransferase ALD1 converts L-lysine into ϵ -amino- α -keto caproic acid, which then spontaneously cyclizes to form Δ^1 -P2C.[3]
- P2C to Pipecolic Acid (Pip): The reductase SARD4 then reduces P2C to pipecolic acid (Pip). [3]
- Pip to N-Hydroxypipecolic Acid (NHP): Pip is subsequently exported to the cytosol where FMO1, a key enzyme in SAR, catalyzes its N-hydroxylation to produce the active signaling molecule, NHP.[3]







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